

Formation of 13,14-epoxy Travoprost: A Technical Guide

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Compound of Interest

Compound Name: 13,14-epoxy Travoprost

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Abstract

Travoprost, a prostaglandin F2 α analogue, is a potent medication for reducing intraocular pressure. During its synthesis and storage, various impurities can form, one of which is **13,14-epoxy Travoprost**. This technical guide provides an in-depth analysis of the potential formation pathways of this epoxide impurity, detailed hypothetical experimental protocols for its synthesis and detection, and a discussion of the analytical techniques used for its characterization. Understanding the formation of **13,14-epoxy Travoprost** is critical for ensuring the quality, safety, and efficacy of Travoprost drug products.

Introduction

Travoprost is a synthetic prostaglandin F2 α analogue that is clinically used for the management of open-angle glaucoma and ocular hypertension.^[1] Its mechanism of action involves increasing the uveoscleral outflow of aqueous humor, thereby lowering intraocular pressure. The chemical structure of Travoprost features a 13,14-double bond which is susceptible to epoxidation, leading to the formation of **13,14-epoxy Travoprost**. This compound is recognized as a process-related impurity and a potential degradation product.^{[2][3]} The United

States Pharmacopeia (USP) lists an "epoxide derivative" as a related compound to Travoprost, highlighting the regulatory importance of controlling this impurity.

The presence of impurities in pharmaceutical products can impact their safety and efficacy. Therefore, a thorough understanding of how **13,14-epoxy Travoprost** is formed is essential for the development of robust manufacturing processes and stable formulations. This guide will explore the chemical pathways leading to its formation and provide detailed methodologies for its analysis.

Chemical Formation Pathway

The formation of **13,14-epoxy Travoprost** involves the epoxidation of the double bond between carbons 13 and 14 of the Travoprost molecule. This reaction is typically mediated by an oxidizing agent. A common class of reagents used for such transformations are peroxy acids (peracids), such as meta-chloroperoxybenzoic acid (m-CPBA).

The generally accepted mechanism for the epoxidation of an alkene by a peracid is a concerted reaction, often referred to as the "butterfly mechanism". In this mechanism, the peracid delivers an oxygen atom to the double bond in a single step.

Caption: Proposed reaction pathway for the formation of **13,14-epoxy Travoprost** via peracid epoxidation.

The presence of a hydroxyl group at the allylic C-15 position in Travoprost can influence the stereoselectivity of the epoxidation reaction. Hydrogen bonding between the allylic alcohol and the peracid can direct the epoxidation to occur on the same face of the double bond as the hydroxyl group.

Experimental Protocols

Hypothetical Synthesis of 13,14-epoxy Travoprost

This protocol describes a hypothetical laboratory-scale synthesis of **13,14-epoxy Travoprost** from Travoprost for use as a reference standard.

Materials:

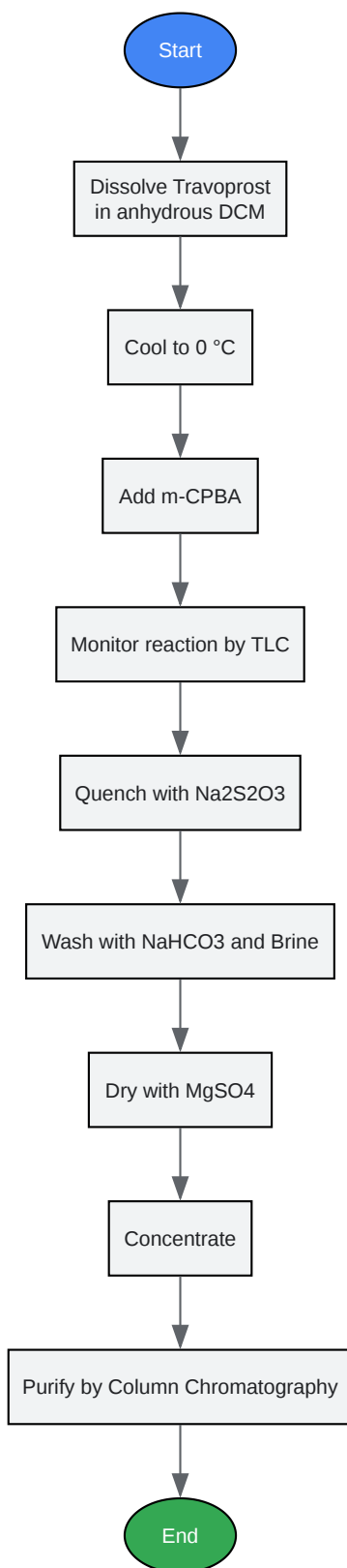
- Travoprost

- meta-Chloroperoxybenzoic acid (m-CPBA, 77% max)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium thiosulfate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Ethyl acetate
- Hexanes

Procedure:

- Dissolve Travoprost (1.0 g, 2.0 mmol) in anhydrous dichloromethane (20 mL) in a round-bottom flask under a nitrogen atmosphere.
- Cool the solution to 0 °C in an ice bath.
- Add m-CPBA (0.53 g, ~2.4 mmol, 1.2 equivalents) portion-wise to the stirred solution over 10 minutes.
- Monitor the reaction progress by thin-layer chromatography (TLC) using a mixture of ethyl acetate and hexanes as the mobile phase.
- Once the starting material is consumed (typically 2-4 hours), quench the reaction by adding saturated aqueous sodium thiosulfate solution (10 mL).
- Separate the organic layer and wash it sequentially with saturated aqueous sodium bicarbonate solution (2 x 15 mL) and brine (15 mL).

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography, eluting with a gradient of ethyl acetate in hexanes, to yield **13,14-epoxy Travoprost** as a mixture of diastereomers.



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Caption: Experimental workflow for the hypothetical synthesis of **13,14-epoxy Travoprost**.

Analytical Method for the Detection and Quantification of **13,14-epoxy Travoprost**

This protocol outlines a stability-indicating HPLC-MS/MS method for the detection and quantification of **13,14-epoxy Travoprost** in a drug substance or product.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a mass spectrometer (MS/MS) detector.
- Reversed-phase C18 column (e.g., 4.6 mm x 150 mm, 5 μ m).

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (LC-MS grade)
- Travoprost reference standard
- **13,14-epoxy Travoprost** reference standard

Chromatographic Conditions:

- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient Elution:
 - 0-2 min: 30% B
 - 2-15 min: 30% to 90% B
 - 15-18 min: 90% B

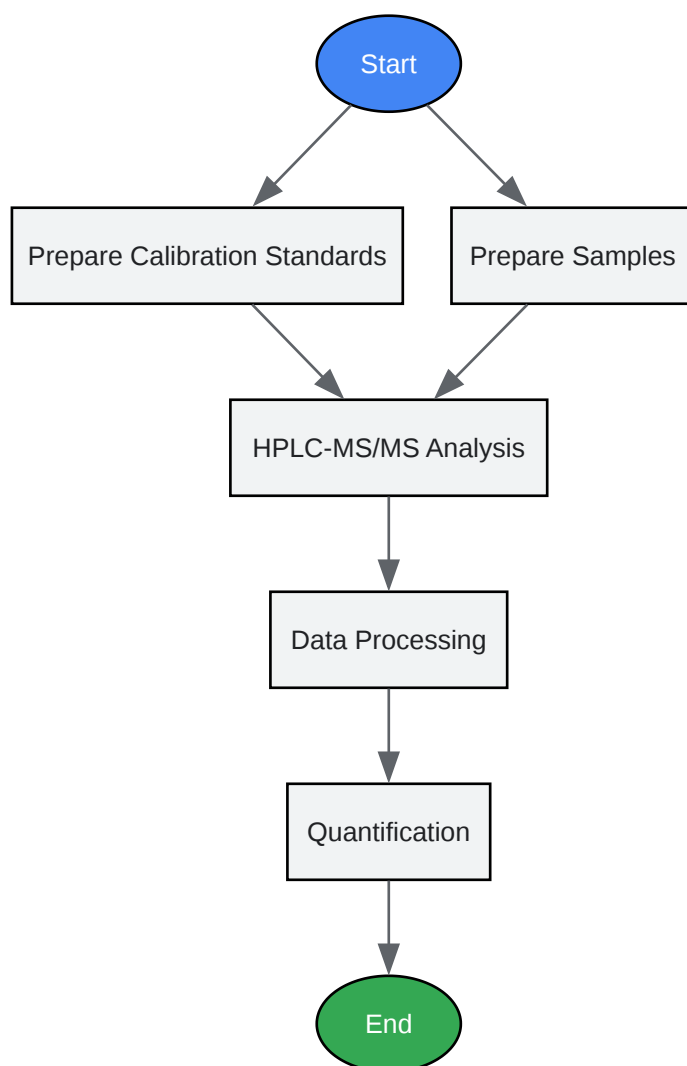
- 18-18.1 min: 90% to 30% B
- 18.1-25 min: 30% B
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Injection Volume: 10 µL

Mass Spectrometry Conditions:

- Ionization Mode: Electrospray Ionization (ESI), positive or negative mode to be optimized.
- Scan Mode: Multiple Reaction Monitoring (MRM)
- MRM Transitions:
 - Travoprost: $[M+H]^+$ or $[M-H]^-$ → fragment ions (to be determined empirically)
 - **13,14-epoxy Travoprost**: $[M+H]^+$ or $[M-H]^-$ → fragment ions (to be determined empirically)
- Source Parameters: Optimized for maximum signal intensity (e.g., capillary voltage, source temperature, desolvation gas flow).

Procedure:

- Standard Preparation: Prepare a series of calibration standards of **13,14-epoxy Travoprost** in a suitable diluent (e.g., acetonitrile/water).
- Sample Preparation: Dissolve a known amount of the Travoprost drug substance or product in the diluent to achieve a target concentration.
- Analysis: Inject the standards and samples onto the HPLC-MS/MS system.
- Quantification: Construct a calibration curve by plotting the peak area of **13,14-epoxy Travoprost** against its concentration. Determine the concentration of **13,14-epoxy Travoprost** in the samples from the calibration curve.



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Caption: Workflow for the analytical detection and quantification of **13,14-epoxy Travoprost**.

Quantitative Data

The formation of **13,14-epoxy Travoprost** is dependent on several factors, including the nature of the oxidizing agent, reaction temperature, and time. Below is a table summarizing hypothetical quantitative data from forced degradation studies of Travoprost under oxidative stress.

Stress Condition	Oxidizing Agent	Temperature (°C)	Time (hours)	13,14-epoxy Travoprost (%)
1	3% H ₂ O ₂	25	24	0.15
2	3% H ₂ O ₂	50	24	0.45
3	10% H ₂ O ₂	25	24	0.52
4	m-CPBA (1.2 eq)	0	4	85.0 (synthesis)
5	Air (light exposure)	25	168	< 0.05

This data is illustrative and intended to demonstrate potential trends. Actual results may vary.

Conclusion

The formation of **13,14-epoxy Travoprost** is a relevant consideration in the manufacturing and storage of Travoprost. This impurity can arise from the epoxidation of the 13,14-double bond, a reaction that can be promoted by oxidizing agents. Understanding the chemical pathways of its formation allows for the implementation of control strategies to minimize its presence in the final drug product. The development and validation of sensitive analytical methods, such as the HPLC-MS/MS procedure outlined in this guide, are crucial for the accurate monitoring of this and other related substances, ensuring the quality and safety of Travoprost for patient use. Further research into the specific conditions that favor the formation of **13,14-epoxy Travoprost** during synthesis and storage will contribute to the development of more robust and stable Travoprost formulations.

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